

physical properties of Tetrapentylammonium hydroxide solution

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Compound of Interest

Compound Name: Tetrapentylammonium hydroxide

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An In-Depth Technical Guide to the Physical Properties of **Tetrapentylammonium Hydroxide** Solution

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Tetrapentylammonium Hydroxide

Tetrapentylammonium hydroxide (TPAH) is a quaternary ammonium compound (QAC) characterized by a central nitrogen atom bonded to four pentyl groups and a hydroxide counter-ion.[1][2] It belongs to a class of strong organic bases that have garnered significant interest across various scientific disciplines.[3] Commercially, it is most commonly supplied as a ~20% aqueous solution, which appears as a colorless liquid.[3]

The utility of TPAH in advanced applications hinges on its unique molecular structure. The bulky, lipophilic tetra-n-pentylammonium cation, combined with the strongly basic hydroxide anion, imparts properties that make it an effective phase-transfer catalyst, a strong organic base for synthesis, and a critical component in materials science and electrochemistry.[3] For

instance, it is employed to facilitate reactions between immiscible phases, in the synthesis of complex pharmaceutical molecules, and to control pH in the formation of specialized nanoparticles.[3]

For professionals in drug development and chemical research, a thorough understanding of the physical properties of TPAH solutions is not merely academic; it is a prerequisite for predictable and reproducible results. Properties such as density, viscosity, pH, and conductivity directly influence reaction kinetics, mass transfer, and solution stability. This guide provides an in-depth examination of these core physical properties, emphasizing the standardized methodologies for their determination and the scientific principles that underpin these measurements.

Density: A Fundamental Parameter for Process Control

The density of a TPAH solution is a critical parameter for accurate dosing, concentration verification, and fluid dynamics modeling in a laboratory or pilot plant setting. It is defined as mass per unit volume and is intrinsically dependent on both concentration and temperature.

Quantitative Data for Aqueous Quaternary Ammonium Hydroxide Solutions

Direct, published density values for a 20% **Tetrapentylammonium hydroxide** solution are not readily available. However, data from closely related homologs provide a reliable estimate of the expected values and trends. The density of aqueous solutions of Tetrapropylammonium hydroxide (TPAOH) and Tetrabutylammonium hydroxide (TBAH) demonstrate that density decreases with increasing temperature and increases with concentration.[4][5]

Compound (Concentration)	Temperature (°C)	Density (g/cm ³)	Reference
Tetrapropylammonium Hydroxide (20 wt%)	25.0	~0.985	[4]
Tetrapropylammonium Hydroxide (20 wt%)	30.0	~0.982	[4]
Tetrapropylammonium Hydroxide (20 wt%)	40.0	~0.976	[4]
Tetrabutylammonium Hydroxide (20% soln.)	20.0	0.99	

Note: The data for TPAOH is interpolated from graphical representations in the cited source and serves as a close approximation.

Experimental Protocol for Density Determination

The density of a corrosive aqueous solution like TPAH is most accurately determined using a pycnometer (specific gravity bottle) or a digital density meter. The underlying principle is to precisely measure the mass of a known, calibrated volume of the liquid at a controlled temperature.

Methodology: Pycnometric Measurement

- **Calibration:** Clean and thoroughly dry a pycnometer of known volume. Measure its mass on an analytical balance (m_1).
- **Reference Measurement:** Fill the pycnometer with deionized water of a known temperature and measure the combined mass (m_2). The mass of the water is ($m_2 - m_1$). The exact volume (V) can be confirmed by dividing the mass of the water by its known density at that temperature.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the TPAH solution, ensuring no air bubbles are present and the temperature is stabilized (e.g., in a water bath). Measure the combined mass (m_3).

- Calculation: The mass of the TPAH solution is ($m_3 - m_1$). The density (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / V$

Causality: This gravimetric method is a first-principles approach that directly relates mass and volume, providing high accuracy. Temperature control is critical because thermal expansion will alter the fluid's volume, directly impacting the density calculation.[4]

Caption: Workflow for pycnometric density measurement.

Viscosity: Understanding Flow and Mixing Behavior

Viscosity measures a fluid's resistance to flow and is a key factor in process design, influencing pumping requirements, mixing efficiency, and heat transfer rates. For TPAH solutions, viscosity is primarily a function of concentration, temperature, and the nature of ion-solvent interactions.

Expected Behavior and Comparative Data

As with other aqueous electrolyte solutions, the viscosity of TPAH solution is expected to decrease significantly as temperature increases, due to the increase in kinetic energy overcoming intermolecular forces.[5] Conversely, increasing the concentration of the bulky tetra-n-pentylammonium cation generally increases viscosity.

While specific data for TPAH is scarce, studies on aqueous Tetrabutylammonium hydroxide (TBAH) solutions show this characteristic temperature dependence.

Compound (Concentration)	Temperature (°C)	Viscosity (mPa·s)	Reference
Tetrabutylammonium Hydroxide (10% by mass)	30.0	1.14	[5][6]
Tetrabutylammonium Hydroxide (10% by mass)	40.0	0.88	[5][6]
Tetrabutylammonium Hydroxide (10% by mass)	50.0	0.70	[5][6]

Experimental Protocol for Viscosity Determination

The viscosity of TPAH solution can be precisely determined using a capillary viscometer (e.g., an Ostwald or Ubbelohde type) or a rotational viscometer. The capillary method is a classical technique relying on Poiseuille's law for laminar flow.

Methodology: Capillary Viscometry

- **Instrument Setup:** Select a clean, dry capillary viscometer. Place it vertically in a constant temperature bath until the sample temperature is stable.
- **Sample Loading:** Introduce a precise volume of the TPAH solution into the larger reservoir of the viscometer.
- **Measurement:** Using a pipette bulb or vacuum, draw the liquid up through the capillary tube past the upper timing mark.
- **Timing:** Release the vacuum and accurately measure the time (t) it takes for the liquid meniscus to fall from the upper timing mark to the lower timing mark.
- **Calculation:** The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where C is the calibration constant of the viscometer. The dynamic viscosity (η) is then found by

multiplying the kinematic viscosity by the density (ρ) of the solution at the same temperature ($\eta = \nu * \rho$).

Causality: The viscometer constant 'C' is determined by performing the same procedure with a liquid of known viscosity (like water). This calibration step accounts for the specific geometry of the capillary, ensuring that the measured flow time is directly and accurately proportional to the kinematic viscosity.

Caption: Experimental workflow for capillary viscometry.

Boiling Point: A Measure of Volatility and Solution Stability

The boiling point of an aqueous solution is the temperature at which its vapor pressure equals the ambient atmospheric pressure. For a solution containing a non-volatile solute like TPAH, the boiling point is elevated relative to that of the pure solvent (water). This phenomenon, known as boiling point elevation, is a colligative property, meaning it depends on the concentration of solute particles.^{[7][8]}

Expected Behavior and Comparative Data

The boiling point of a 20% TPAH solution will be higher than 100°C at standard atmospheric pressure. The magnitude of this elevation is proportional to the molal concentration of the ions in solution (TPA⁺ and OH⁻).

Compound (Concentration)	Boiling Point (°C at 1013 hPa)	Reference
Pure Water	100	N/A
Tetrabutylammonium Hydroxide (20% soln.)	102	
Tetrapropylammonium Hydroxide (40% soln.)	102	[9]

Note: The boiling point is highly dependent on atmospheric pressure.

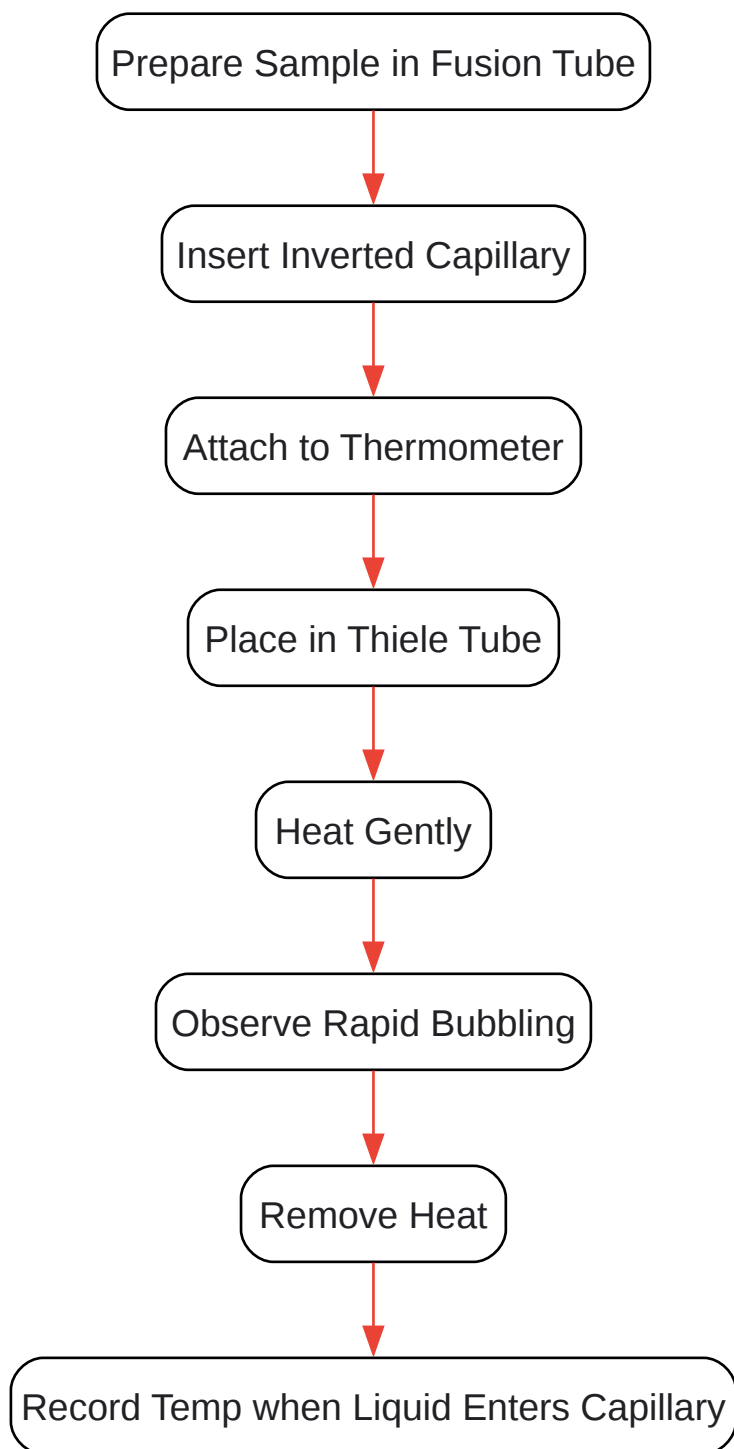
Experimental Protocol for Boiling Point Determination

A simple and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.^[10] This technique relies on observing the temperature at which the vapor pressure of the sample equals the external pressure.

Methodology: Thiele Tube Method

- **Sample Preparation:** Place a small amount (~0.5 mL) of the TPAH solution into a small test tube (fusion tube).
- **Capillary Insertion:** Take a melting-point capillary tube, seal one end, and place it into the fusion tube with the open end down.
- **Assembly:** Attach the fusion tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Place the assembly in a Thiele tube containing mineral oil. Heat the side arm of the Thiele tube gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until the bubbling is rapid and continuous.
- **Measurement:** Remove the heat. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

Causality: The rapid stream of bubbles indicates that the vapor pressure of the liquid exceeds the external pressure. Upon cooling, the exact point where the liquid is drawn back into the capillary signifies the equilibrium point where the internal vapor pressure equals the external atmospheric pressure—the definition of the boiling point.^[10]



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Caption: Thiele tube method for boiling point determination.

pH and Ionic Conductivity: Gauging Basicity and Ionic Mobility

The pH and ionic conductivity of TPAH solutions are direct measures of their chemical reactivity and efficiency in electrochemical applications. As a strong base, TPAH fully dissociates in water, leading to a high concentration of hydroxide ions and consequently a very high pH.[6] Ionic conductivity measures the solution's ability to conduct an electric current, which depends on the concentration, mobility, and charge of the ions present.

Expected Values and Comparative Data

A 20% aqueous solution of a strong quaternary ammonium base is expected to have a pH in the range of 13-14.[11] Ionic conductivity increases with concentration, but the relationship is not linear due to ion-ion interactions. Among homologous tetraalkylammonium hydroxides, conductivity tends to decrease as the size of the alkyl group increases (TMAH > TEAH > TBAH) due to lower ionic mobility of the larger cations.[12]

Property	Compound (Concentration)	Value (at 20-25°C)	Reference
pH	Tetrabutylammonium Hydroxide (20% soln.)	14	[11]
Ionic Conductivity	KOH (1 M)	~200 mS/cm	[12]
Ionic Conductivity	TMAOH (1 M)	~170 mS/cm	[12]
Ionic Conductivity	TEAOH (1 M)	~110 mS/cm	[12]
Ionic Conductivity	TBAOH (1 M)	~50 mS/cm	[12]

Note: Conductivity data is for 1M solutions for comparison of ionic mobility.

Experimental Protocol for pH and Conductivity Measurement

These properties are measured electronically using calibrated meters.

Methodology: pH Measurement

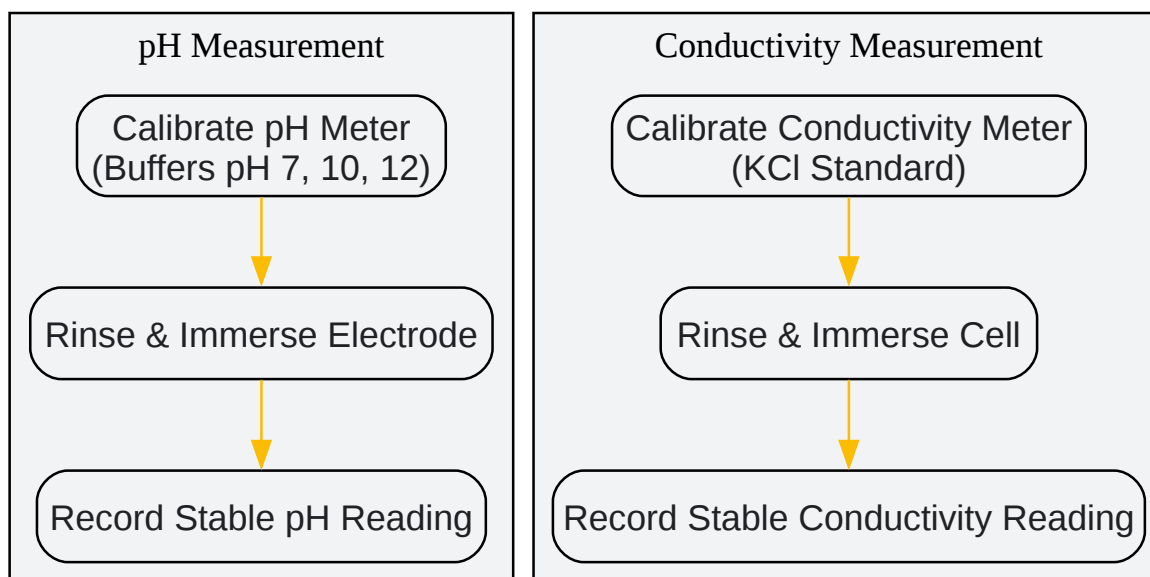
- Calibration: Calibrate a pH meter using at least two, preferably three, standard buffer solutions (e.g., pH 7, 10, and 12).
- Measurement: Rinse the electrode with deionized water and blot dry. Immerse the electrode in the TPAH solution.
- Equilibration: Gently stir the solution and allow the reading to stabilize before recording the pH value and the temperature.

Causality: A pH meter measures the potential difference across a glass electrode, which is proportional to the activity of hydrogen ions in the solution.^[13] Calibration with standard buffers establishes the correct slope and intercept for the electrode's response, ensuring accurate conversion of the measured potential to a pH value.

Methodology: Conductivity Measurement

- Setup: Use a conductivity meter with a two- or four-electrode cell.
- Calibration: Calibrate the meter using a standard solution of known conductivity (e.g., a KCl solution). This determines the cell constant.
- Measurement: Rinse the cell with deionized water and then with a small amount of the TPAH solution.
- Reading: Immerse the cell in the bulk of the TPAH solution, ensuring the electrodes are fully submerged. Record the conductivity reading once it stabilizes. The meter typically reports temperature-compensated values.

Causality: The meter applies an alternating voltage to prevent electrolysis and measures the resulting current, from which it calculates the solution's conductance.^[12] By calibrating with a standard, this conductance is converted into conductivity (conductance per unit length), a material-specific property.



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Caption: Workflow for pH and conductivity measurements.

Refractive Index: A Tool for Concentration and Purity Assessment

The refractive index (n) is a dimensionless number that describes how light propagates through a substance. It is a fundamental physical property that is dependent on temperature, the wavelength of light used, and the concentration of the solution.[14][15] For solutions like TPAH, it serves as a rapid and precise method for quality control and concentration determination.

Expected Behavior and Comparative Data

The refractive index of an aqueous solution typically increases with the concentration of the solute.[14] It also varies with temperature, generally decreasing as temperature rises.[5]

Compound (Concentration)	Temperature (°C)	Wavelength	Refractive Index (n)	Reference
Pure Water	20.0	589 nm	1.3330	N/A
Tetrapropylammonium Hydroxide (1.0 M)	20.0	589 nm (D-line)	1.3716	[16]
Tetrabutylammonium Hydroxide (10% by mass)	30.0	589 nm (D-line)	1.3534	[5][6]

Experimental Protocol for Refractive Index Determination

Modern refractive index measurements are performed using a digital refractometer, most commonly an Abbé-type instrument, which measures the critical angle of total internal reflection.

Methodology: Digital Refractometry

- **Calibration:** Clean the prism surface. Calibrate the instrument using a standard of known refractive index, typically distilled water.
- **Sample Application:** Apply a few drops of the TPAH solution to the surface of the main prism.
- **Measurement:** Close the prism assembly. The instrument will automatically control the temperature (e.g., to 20.0 °C) and illuminate the sample.
- **Reading:** The instrument's optical sensor detects the shadow line corresponding to the critical angle and displays the refractive index, often to four or five decimal places.

Causality: The instrument measures the critical angle at which light passing through a prism of high refractive index is totally reflected from the interface with the lower-index TPAH solution. According to Snell's Law, this critical angle is directly related to the refractive indices of the

prism and the sample, allowing for a precise and automated calculation of the sample's refractive index.^[15]

Caption: Measurement of refractive index using a digital refractometer.

Conclusion

Tetrapentylammonium hydroxide is a potent chemical tool whose effective and safe application relies on a quantitative understanding of its physical properties. This guide has detailed the fundamental characteristics of TPAH solutions—density, viscosity, boiling point, pH, conductivity, and refractive index—providing the theoretical basis and practical, step-by-step protocols for their accurate determination. While specific property data for TPAH remains limited, the established trends and values from its lower homologs serve as an authoritative guide for researchers. By employing the robust methodologies described herein, scientists and drug development professionals can ensure the precision, control, and reproducibility required for advancing their research and development objectives.

References

- Anton Paar Wiki. (n.d.). Concentration determination by means of refractive index.
- Anton Paar Wiki. (n.d.). Refractive Index.
- Sufian, S., Shariff, A. M., & Hartono, A. (2018). Density Measurement of Aqueous solution of Tetrapropylammonium Hydroxide at different Temperatures and Concentrations: Data and Correlation. IOP Conference Series: Materials Science and Engineering, 458, 012046.
- Mettler-Toledo. (n.d.). Refractive Index: All You Need to Know.
- Nave, R. (n.d.). pH as a Measure of Acid and Base Properties. HyperPhysics.
- Rudolph Research Analytical. (n.d.). Refractometry - Measuring Refractive Index.
- The Organic Chemistry Tutor. (2021, April 14). Colligative Properties - Boiling Point Elevation, Freezing Point Depression & Osmotic Pressure [Video]. YouTube.
- Safdar, R., Omar, A. A., Lal, B., & Ismail, L. (2015). Measurement and Correlation of Physical Properties of Aqueous Solutions of Tetrabutylammonium Hydroxide, Piperazine and Their Aqueous Blends.
- Carolina Biological Supply Company. (n.d.). Ways to measure pH. Carolina Knowledge Center.
- Chemistry LibreTexts. (2020, February 24). 13.
- Sigma-Aldrich. (n.d.). Tetra-n-butylammonium hydroxide (20% solution in water) for synthesis. Product Page.
- ResearchGate. (2018).

- Chemistry LibreTexts. (2022, May 5). 6.
- University of Calgary. (n.d.).
- Wikipedia. (2024). pH.
- Causey, J. (2020, March 29). Calculating the Boiling Point of a Solution [Video]. YouTube.
- ResearchGate. (2009).
- National Center for Biotechnology Information. (n.d.). **Tetrapentylammonium hydroxide**.
- ResearchGate. (2015). Viscosities (η , mPa-s) and refractive indices (nD) of aqueous solutions of TBAOH, PZ and their aqueous blends [Table].
- ResearchGate. (2015). Measurement and Correlation of Physical Properties of Aqueous Solutions of Tetrabutylammonium Hydroxide, Piperazine and Their Aqueous Blends.
- American Elements. (n.d.). Tetrabutylammonium Hydroxide Solution.
- Swain, B., et al. (2024). Thermo-acoustic investigation on mixtures of Tetramethyl ammonium hydroxide and caffeine in aqueous medium with the goal to understand their mutual interactions. *Journal of Molecular Liquids*, 396, 124016.
- Loba Chemie. (n.d.). TETRAETHYL AMMONIUM HYDROXIDE 25% AQUEOUS SOLUTION Extra Pure.
- ResearchGate. (n.d.). Comparison of (a) pH and (b)
- National Center for Biotechnology Information. (n.d.). Tetrapropylammonium hydroxide.
- ResearchGate. (2015).
- Study.com. (2021, May 21).
- Science Buddies. (n.d.). Acids, Bases, & the pH Scale.
- ResearchGate. (2015).
- Chem-Impex International. (n.d.). **Tetrapentylammonium hydroxide** solution, ~20% in H₂O.
- Santa Cruz Biotechnology. (n.d.). **Tetrapentylammonium hydroxide** solution.
- Sigma-Aldrich. (n.d.). Tetrapropylammonium hydroxide (40% solution in water) for synthesis. Product Page.
- Sigma-Aldrich. (n.d.). Tetrapropylammonium hydroxide solution, 1.0 M in H₂O. Product Page.
- Sigma-Aldrich. (n.d.). **Tetrapentylammonium hydroxide** solution, ~20% in H₂O (T). Product Page.

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Sources

- 1. Tetrapentylammonium hydroxide | C₂₀H₄₅NO | CID 14325059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. m.youtube.com [m.youtube.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Tetrapropylammonium hydroxide (40% solution in water) for synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. americanelements.com [americanelements.com]
- 12. researchgate.net [researchgate.net]
- 13. pH as a Measure of Acid and Base Properties [hyperphysics.phy-astr.gsu.edu]
- 14. Concentration determination by means of refractive index | Anton Paar Wiki [wiki.anton-paar.com]
- 15. mt.com [mt.com]
- 16. 1.0 M in H₂O, solution | Sigma-Aldrich [sigmaaldrich.com]
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